

A Comparative Performance Analysis of Diisononyl Adipate (DINA) and Dioctyl Adipate (DOA)

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Compound of Interest

Compound Name: *Diisononyl adipate*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Guide to Plasticizer Selection

In the realm of polymer science and formulation development, the selection of an appropriate plasticizer is critical to achieving desired material properties. **Diisononyl adipate** (DINA) and dioctyl adipate (DOA) are two widely used non-phthalate plasticizers, particularly favored for their ability to impart low-temperature flexibility to polymers such as polyvinyl chloride (PVC). This guide provides a comprehensive comparison of their performance, supported by experimental data, to aid in making informed decisions for research, development, and manufacturing applications.

Executive Summary

Both DINA and DOA are effective plasticizers that enhance the flexibility and workability of polymeric materials. However, they exhibit key differences in performance metrics such as plasticizing efficiency, volatility, and migration resistance. Generally, DINA demonstrates slightly higher plasticizing efficiency and lower volatility compared to DOA. Conversely, DOA is a well-established plasticizer known for its excellent low-temperature performance. The choice between the two often depends on the specific requirements of the end application, including the need for permanence and the operating temperature range.

Performance Comparison at a Glance

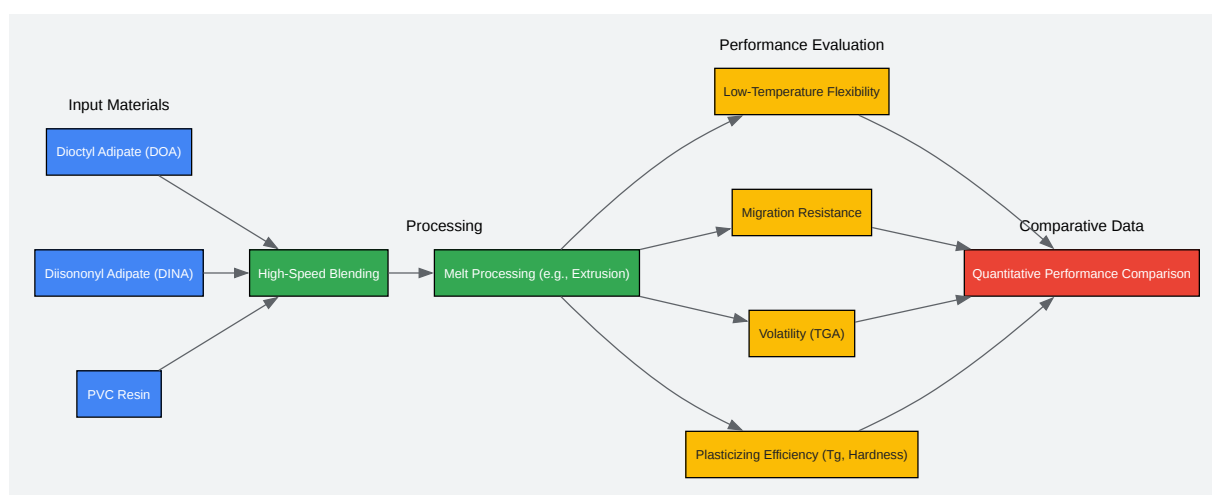
Performance Metric	Diisononyl Adipate (DINA)	Dioctyl Adipate (DOA)	Key Observations
Plasticizing Efficiency	Higher	Lower	DINA requires slightly less concentration to achieve the same level of softness as DOA. [1]
Volatility	Lower	Higher	DINA exhibits greater permanence in the polymer matrix due to its lower tendency to evaporate. [2]
Low-Temperature Flexibility	Excellent	Excellent	Both are highly effective at maintaining flexibility at low temperatures, a characteristic feature of adipate plasticizers. [2] [3] [4] [5]
Migration Resistance	Moderate	Moderate	As with most monomeric plasticizers, both can be prone to migration, particularly in contact with solvents.
Thermal Stability	Good	Good	Both plasticizers offer good resistance to thermal degradation during processing. [6]

Detailed Performance Analysis

Plasticizing Efficiency

Plasticizing efficiency is a measure of a plasticizer's ability to soften a polymer. It is often quantified by the reduction in the glass transition temperature (Tg) or by the amount of plasticizer required to achieve a specific hardness.

One key metric for comparing plasticizer efficiency is the "DOP equivalency," where dioctyl phthalate (DOP) is used as the benchmark with an efficiency of 1.00. In this comparison, DINA has a plasticizing efficiency of 1.01, while DOA's efficiency is 0.93.^[1] This indicates that DINA is slightly more efficient than DOP, whereas DOA is slightly less efficient. Consequently, a lower concentration of DINA may be needed to achieve the same Shore hardness as DOA.



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Caption: Experimental workflow for comparing the performance of DINA and DOA in PVC formulations.

Volatility

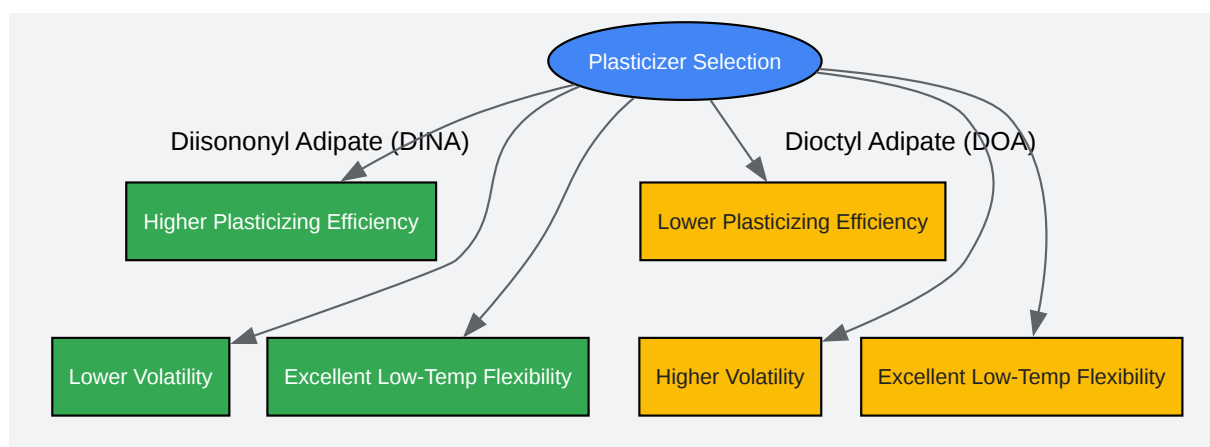
The volatility of a plasticizer is its tendency to evaporate from the polymer matrix, which can lead to a loss of flexibility and embrittlement over time. Lower volatility is generally desirable for applications requiring long-term durability. DINA is reported to be less volatile than DOA, which contributes to its greater permanence in the final product.[2] This is a crucial consideration for products with a long service life or those exposed to elevated temperatures.

Low-Temperature Flexibility

A primary advantage of adipate plasticizers is their excellent performance at low temperatures. Both DINA and DOA significantly lower the glass transition temperature of PVC, allowing the material to remain flexible in cold environments.[2][3][4][5] This makes them suitable for applications such as wire and cable insulation, refrigerated food packaging, and automotive interiors.

Migration Resistance

Plasticizer migration is the movement of the plasticizer from the polymer matrix to the surface or into a contacting substance. This can be a concern in applications where the plasticized material is in contact with foods, liquids, or other materials. While both DINA and DOA are monomeric plasticizers and can be susceptible to migration, the specific rate of migration depends on various factors, including the nature of the contacting substance and the temperature.



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Caption: Logical relationship of key performance characteristics for DINA and DOA.

Experimental Protocols

To ensure objective and reproducible comparisons, standardized testing methodologies are essential. The following are summaries of key experimental protocols used to evaluate plasticizer performance.

Determination of Plasticizing Efficiency (Glass Transition Temperature)

The glass transition temperature (T_g) is a key indicator of a plasticizer's efficiency. A lower T_g for the plasticized polymer indicates a more flexible material at lower temperatures.

- Apparatus: Differential Scanning Calorimeter (DSC).
- Procedure:
 - A small, weighed sample of the plasticized PVC is hermetically sealed in an aluminum pan.
 - The sample is subjected to a controlled temperature program, typically involving a heating and cooling cycle to remove any thermal history, followed by a final heating ramp.
 - The heat flow to the sample is monitored as a function of temperature.
 - The T_g is determined as the midpoint of the step change in the heat flow curve.
- Data Analysis: The T_g of PVC plasticized with DINA is compared to that of PVC plasticized with DOA at the same concentration (e.g., parts per hundred of resin - phr). A lower T_g signifies higher plasticizing efficiency under the tested conditions.

Evaluation of Volatility (Thermogravimetric Analysis - TGA)

Thermogravimetric analysis measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the thermal stability and volatility of plasticizers.

- Apparatus: Thermogravimetric Analyzer.
- Procedure:
 - A small, accurately weighed sample of the plasticized PVC is placed in the TGA furnace.
 - The sample is heated at a constant rate (e.g., 10°C/min) in an inert atmosphere (e.g., nitrogen).
 - The weight of the sample is continuously recorded as the temperature increases.
- Data Analysis: The TGA thermogram (weight vs. temperature) is analyzed to determine the onset of decomposition and the percentage of weight loss at specific temperatures. A higher temperature for a given weight loss indicates lower volatility.

Assessment of Migration Resistance

Migration resistance can be evaluated by measuring the amount of plasticizer extracted from the PVC into a specific solvent over a defined period.

- Apparatus: Analytical balance, constant temperature bath, extraction thimbles or containers.
- Procedure:
 - A pre-weighed sample of the plasticized PVC with known dimensions is immersed in a chosen solvent (e.g., hexane, ethanol, or a food simulant) in a sealed container.
 - The container is maintained at a constant temperature for a specified duration (e.g., 24 hours at 50°C).
 - The sample is then removed, dried to a constant weight, and reweighed.
- Data Analysis: The percentage of weight loss is calculated, which corresponds to the amount of plasticizer that has migrated into the solvent. Lower weight loss indicates higher migration

resistance.

Diisononyl Adipate (DINA)	
Linear Formula: C ₂₄ H ₄₆ O ₄	Molecular Weight: ~398.6 g/mol
Dioctyl Adipate (DOA)	
Linear Formula: C ₂₂ H ₄₂ O ₄	Molecular Weight: ~370.6 g/mol

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Caption: Chemical structure overview of **Diisononyl Adipate** and Dioctyl Adipate.

Conclusion

Both **diisononyl adipate** and dioctyl adipate are valuable non-phthalate plasticizers that impart excellent low-temperature flexibility to polymers. The selection between DINA and DOA should be based on a thorough evaluation of the performance requirements of the specific application. DINA's slightly higher plasticizing efficiency and lower volatility may make it the preferred choice for applications where long-term permanence and material stability are paramount. DOA, a well-established and effective alternative, remains a strong candidate for applications where excellent low-temperature performance is the primary consideration. For researchers and developers, understanding these nuances is key to optimizing product performance and longevity.

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